

Technical Guide: Solubility Profile of 2-(4-Methoxyphenyl)-2-methylpropanoic Acid

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Compound of Interest

Compound Name: 2-(4-Methoxyphenyl)-2-methylpropanoic acid

Cat. No.: B174074

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available solubility data for **2-(4-Methoxyphenyl)-2-methylpropanoic acid**. Due to a lack of specific quantitative solubility data in publicly available literature, this document focuses on providing qualitative solubility information and a detailed experimental protocol for determining the solubility of this compound in various solvents. This guide is intended to equip researchers and drug development professionals with the necessary information and methodologies to conduct their own solubility assessments.

Qualitative Solubility Data

The solubility of **2-(4-Methoxyphenyl)-2-methylpropanoic acid** has been described qualitatively in several sources. This information is summarized in the table below. It is important to note that these descriptions are general and the actual solubility can vary with the specific solvent, temperature, and pH.

Solvent Class	Solvent Examples	Qualitative Solubility Description
Aqueous	Water	Slightly soluble, sparingly soluble
Organic Solvents	Soluble	
Alcohols	Ethanol	Soluble
Ethers	Diethyl ether	Soluble
Ketones	Acetone	More soluble (in comparison to water)[1]

Experimental Protocol: Equilibrium Solubility Determination via Shake-Flask Method

The following protocol details the widely accepted shake-flask method for determining the equilibrium solubility of a compound. This method is robust and reliable for generating accurate solubility data.

2.1. Principle

An excess amount of the solid compound is agitated in a specific solvent at a constant temperature until equilibrium is achieved. The concentration of the dissolved compound in the supernatant is then measured using a suitable analytical technique, which represents the equilibrium solubility.

2.2. Materials and Equipment

- **2-(4-Methoxyphenyl)-2-methylpropanoic acid** (solid)
- Solvent of interest (e.g., water, ethanol, phosphate buffer)
- Analytical balance
- Screw-cap vials

- Constant temperature orbital shaker or rotator
- Syringes and syringe filters (e.g., 0.45 μm)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- pH meter (for aqueous solutions)

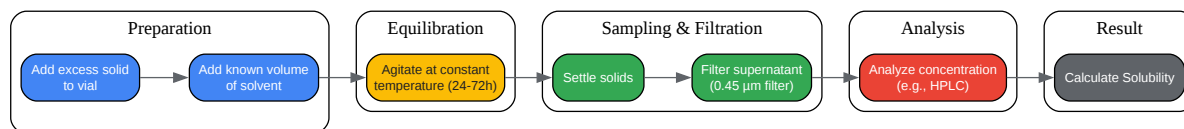
2.3. Procedure

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **2-(4-Methoxyphenyl)-2-methylpropanoic acid** to a screw-cap vial. A visible excess of solid should remain at the end of the experiment.
 - Add a known volume of the desired solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature bath on an orbital shaker.
 - Agitate the vials at a constant speed for a sufficient duration to reach equilibrium (typically 24 to 72 hours). The temperature should be maintained at the desired level (e.g., 25 °C or 37 °C).
 - To confirm that equilibrium has been reached, samples can be taken at different time points (e.g., 24, 48, and 72 hours) and analyzed. Equilibrium is confirmed when consecutive measurements are consistent.
- Sample Collection and Preparation:
 - After the equilibration period, stop the agitation and allow the vials to stand undisturbed for at least 2 hours to allow the excess solid to settle.

- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the supernatant through a 0.45 μm syringe filter into a clean vial. This step is crucial to remove any undissolved solid particles.
- Dilute the filtered supernatant with the solvent to a concentration within the calibrated range of the analytical method.
- Analysis:
 - Prepare a series of standard solutions of **2-(4-Methoxyphenyl)-2-methylpropanoic acid** of known concentrations in the same solvent.
 - Analyze the diluted supernatant and the standard solutions using a validated analytical method (e.g., HPLC-UV).
 - Construct a calibration curve by plotting the analytical response versus the concentration of the standard solutions.
 - Determine the concentration of **2-(4-Methoxyphenyl)-2-methylpropanoic acid** in the diluted supernatant by interpolation from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of the undiluted supernatant by multiplying the measured concentration by the dilution factor.
 - The resulting concentration represents the equilibrium solubility of **2-(4-Methoxyphenyl)-2-methylpropanoic acid** in the tested solvent at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the key steps of the shake-flask method for determining solubility.



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Caption: Workflow for the shake-flask solubility determination method.

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References

- 1. CAS 942-54-1: 2-(4-methoxyphenyl)propanoic acid [cymitquimica.com]
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